

ICG-amine labeling kit for primary amines experimental protocol

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Compound of Interest

Compound Name: ICG-amine

Cat. No.: B14753710

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Application Notes and Protocols for ICG-Amine Labeling

For Researchers, Scientists, and Drug Development Professionals

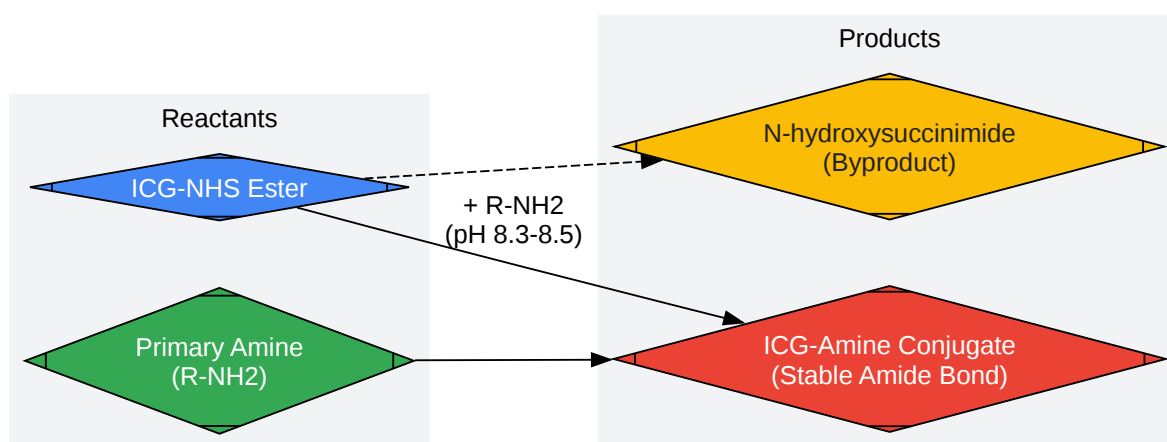
Introduction

Indocyanine green (ICG) is a near-infrared (NIR) fluorescent dye that has gained significant attention in biomedical research and clinical applications. Its fluorescence in the NIR window (700-900 nm) allows for deep tissue penetration with minimal autofluorescence, making it an ideal probe for in vivo imaging. Labeling molecules with primary amines, such as proteins, antibodies, peptides, and amine-modified oligonucleotides, with ICG enables the tracking and quantification of these molecules in various biological systems. This document provides a detailed experimental protocol for the conjugation of ICG to primary amines using an N-hydroxysuccinimide (NHS) ester-functionalized ICG derivative.

The labeling reaction involves the formation of a stable amide bond between the primary amine of the target molecule and the ICG-NHS ester. The efficiency of this reaction is dependent on several factors, including pH, temperature, and the molar ratio of the reactants.

Chemical Reaction

The fundamental reaction for labeling a primary amine with an ICG-NHS ester is a nucleophilic acyl substitution. The deprotonated primary amine acts as a nucleophile, attacking the carbonyl carbon of the NHS ester. This results in the formation of a stable amide bond and the release of N-hydroxysuccinimide.

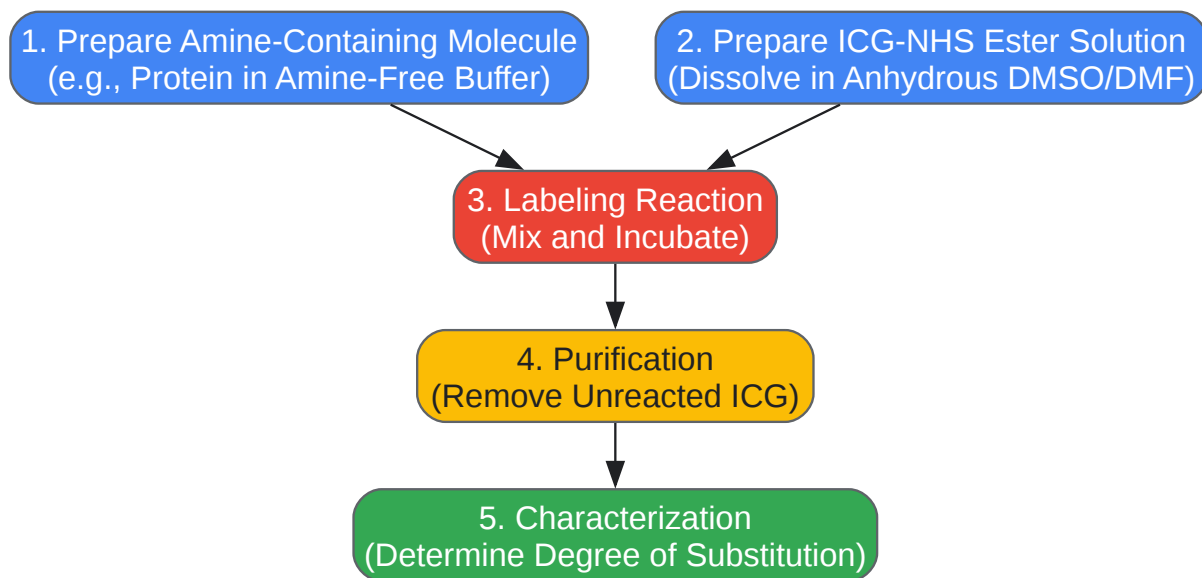


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Caption: Chemical reaction between ICG-NHS ester and a primary amine.

Experimental Workflow

The overall workflow for labeling primary amines with ICG consists of several key stages: preparation of the amine-containing molecule, reconstitution of the ICG-NHS ester, the conjugation reaction, and finally, the purification and characterization of the ICG-conjugate.



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Caption: Workflow for **ICG-amine** labeling.

Quantitative Data Summary

The following tables summarize the key quantitative parameters for the **ICG-amine** labeling protocol.

Table 1: Reaction Conditions

Parameter	Recommended Value	Notes
pH	8.3 - 8.5	Crucial for ensuring the primary amine is deprotonated and reactive.[1][2]
Reaction Buffer	0.1 M Sodium Bicarbonate or 0.1 M Phosphate Buffer	Must be free of primary amines (e.g., Tris).[1][2]
Temperature	Room Temperature (20-25°C) or 37°C	Incubation at 37°C can significantly shorten the reaction time.[3][4]
Incubation Time	10 minutes to 4 hours	Dependent on temperature and the specific molecules being conjugated.[1][3][4]

Table 2: Reagent Concentrations and Ratios

Parameter	Recommended Value	Notes
Protein Concentration	> 2 mg/mL	Higher concentrations generally lead to better labeling efficiency.[5]
ICG-NHS Ester Stock	10-20 mM in anhydrous DMSO or DMF	Prepare fresh before use as NHS esters are moisture-sensitive.[5]
Molar Ratio (ICG:Protein)	4:1 to 15:1	This should be optimized for each specific protein to achieve the desired degree of substitution.[5]

Table 3: Spectroscopic Properties

Parameter	Wavelength (nm)
ICG Excitation Maximum	~785 nm[6]
ICG Emission Maximum	~811 nm[6]
Protein Absorbance	280 nm

Experimental Protocols

Materials and Equipment

- ICG-NHS Ester
- Amine-containing molecule (e.g., antibody, protein)
- Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)
- Reaction Buffer: 0.1 M Sodium Bicarbonate or 0.1 M Phosphate Buffer, pH 8.3-8.5
- Purification system: Size-exclusion chromatography (e.g., Sephadex G-25) or centrifugal filtration devices
- Spectrophotometer (UV-Vis)
- Pipettes and microcentrifuge tubes
- Vortexer and microcentrifuge

Protocol

1. Preparation of the Amine-Containing Molecule

- If your protein or molecule of interest is in a buffer containing primary amines (e.g., Tris, glycine), it must be exchanged into an amine-free buffer like 1X PBS at pH 7.2-7.4.[5] This can be achieved through dialysis or buffer exchange columns.
- Adjust the concentration of the amine-containing molecule to be at least 2 mg/mL in the reaction buffer (0.1 M sodium bicarbonate or phosphate buffer, pH 8.3-8.5).[5]

2. Preparation of the ICG-NHS Ester Stock Solution

- Allow the vial of ICG-NHS ester to equilibrate to room temperature before opening to prevent moisture condensation.
- Add the appropriate volume of anhydrous DMSO or DMF to the vial to create a 10-20 mM stock solution.^[5]
- Vortex briefly to ensure the dye is fully dissolved. This solution should be used promptly as the NHS ester can hydrolyze in the presence of moisture.^[5]

3. Labeling Reaction

- Add the calculated volume of the ICG-NHS ester stock solution to the solution of the amine-containing molecule. A molar excess of 4 to 15-fold of the ICG dye is recommended.^[5]
- Mix the reaction solution thoroughly by gentle vortexing or pipetting.
- Incubate the reaction mixture. Incubation can be performed for 1-4 hours at room temperature or for 10 minutes at 37°C.^{[1][3][4]} Protect the reaction from light.

4. Purification of the ICG-Conjugate

- Following incubation, it is crucial to remove the unreacted ICG-NHS ester and the NHS byproduct.
- Size-Exclusion Chromatography (Gel Filtration): This is a common method for separating the larger ICG-protein conjugate from smaller, unreacted dye molecules.
 - Equilibrate a suitable gel filtration column (e.g., Sephadex G-25) with PBS.
 - Apply the reaction mixture to the column.
 - Elute with PBS and collect the fractions. The first colored fractions will contain the ICG-labeled protein.
- Centrifugal Filtration:

- Add the reaction mixture to a filtration tube with a suitable molecular weight cutoff.[\[3\]](#)[\[4\]](#)[\[7\]](#)
- Add WS Buffer (or PBS) and centrifuge to wash away the unreacted dye.[\[3\]](#)[\[4\]](#)
- Repeat the washing step as necessary.
- Resuspend the purified conjugate in a suitable storage buffer.

5. Characterization of the ICG-Conjugate

The degree of substitution (DOS), which is the average number of ICG molecules per molecule of protein, is a critical parameter to determine.[\[5\]](#) An optimal DOS for antibodies is typically between 2 and 10.[\[5\]](#)

- Measure the absorbance of the purified ICG-conjugate at 280 nm (A₂₈₀) and at the maximum absorbance of ICG (~785 nm, A_{max}).
- Calculate the concentration of the protein using the following equation, which corrects for the absorbance of ICG at 280 nm:

$$\text{Protein Concentration (M)} = [A_{280} - (A_{\text{max}} \times \text{CF})] / \epsilon_{\text{protein}}$$

- Where $\epsilon_{\text{protein}}$ is the molar extinction coefficient of the protein at 280 nm and CF is the correction factor (A₂₈₀/A_{max}) for the ICG dye.
- Calculate the concentration of the ICG dye using the Beer-Lambert law:

$$\text{ICG Concentration (M)} = A_{\text{max}} / \epsilon_{\text{ICG}}$$

- Where ϵ_{ICG} is the molar extinction coefficient of ICG at its A_{max}.
- Calculate the Degree of Substitution (DOS):

$$\text{DOS} = \text{ICG Concentration (M)} / \text{Protein Concentration (M)}$$

Storage

The purified ICG-protein conjugate should be stored at 4°C, protected from light. For long-term storage, it can be aliquoted and stored at -20°C. Avoid repeated freeze-thaw cycles. The reconstituted ICG-NHS ester stock solution in DMSO can be stored at <-15°C for up to two weeks, protected from light and moisture.[5]

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- To cite this document: BenchChem. [ICG-amine labeling kit for primary amines experimental protocol]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14753710/docs#icg-amine-labeling-kit-for-primary-amines-experimental-protocol\]](https://www.benchchem.com/product/b14753710/docs#icg-amine-labeling-kit-for-primary-amines-experimental-protocol)

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